

# The Discovery and Development of Solvent Orange 60: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3427802

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## Abstract

**Solvent Orange 60**, chemically known as 12H-Phthaloperin-12-one and identified by the Colour Index number 564100, is a synthetic perinone dye. This technical guide provides a comprehensive overview of its historical development, discovery, chemical synthesis, and physicochemical properties. It further delves into its toxicological profile, specifically its role as a contact allergen and the associated immunological pathways. While primarily used as a colorant in the plastics industry, this guide also explores the broader context of perinone derivatives in biomedical research, offering insights for drug development professionals.

## Historical Development and Discovery

The development of **Solvent Orange 60** is intrinsically linked to the rise of the synthetic dye industry in the late 19th and early 20th centuries, a period dominated by German chemical companies. The parent molecule, perinone, was first synthesized at Hoechst AG in Germany over 95 years ago.<sup>[1]</sup> Hoechst, founded in 1863, was a pioneer in synthetic dye production.<sup>[2]</sup> <sup>[3]</sup> The class of perinone dyes, to which **Solvent Orange 60** belongs, was developed in the 1920s and began to see use as pigments around 1950.<sup>[2]</sup><sup>[4]</sup>

While a precise date for the first synthesis of **Solvent Orange 60** is not readily available in public records, its creation falls within this era of intense innovation in dye chemistry. The manufacturing process for perinone dyes, involving the condensation of aromatic anhydrides

and diamines, was a key technological advancement of the time. The first documented instances of allergic contact dermatitis caused by **Solvent Orange 60** in spectacle frames were reported in 1999, indicating its use in consumer products for a significant period prior.

## Chemical Synthesis and Structure

**Solvent Orange 60** is synthesized through the condensation reaction of 1,8-diaminonaphthalene and phthalic anhydride. This reaction forms the characteristic fused heterocyclic structure of the perinone dye.

## Experimental Protocol for Synthesis

A detailed method for the preparation of **Solvent Orange 60** is described in Chinese patent CN101565556A. The following is a generalized protocol based on this patent:

Materials:

- Phthalic anhydride
- 1,8-naphthalenediamine
- Hydrochloric acid solution (1-5% by mass)
- Polar organic solvent (e.g., acetic acid, dimethylformamide (DMF), alcohol, or N-Methyl-2-pyrrolidone)
- Non-ionic active catalyst (e.g., fatty alcohol polyoxyethylene ether or alkylphenol polyoxyethylene ether)

Procedure:

- In a reaction vessel equipped with a stirrer and reflux condenser, combine phthalic anhydride and 1,8-naphthalenediamine in a 1:1 mass ratio.
- Add the hydrochloric acid solution, the polar organic solvent, and the non-ionic active catalyst. The amount of hydrochloric acid solution should be 10-20 times the mass of 1,8-naphthalenediamine. The polar organic solvent should constitute 1-50% of the total reaction medium, and the catalyst should be 0.01-2% of the total reaction medium.

- Stir the mixture and heat to reflux. Maintain the reflux for 8-15 hours.
- After the reaction is complete, cool the mixture and filter to collect the solid product.
- Wash the filter cake with water until the pH of the filtrate is neutral.
- Dry the purified product to obtain **Solvent Orange 60**.

This method combines the advantages of good product quality from the solvent method and the low cost of the water phase method.

## Chemical Structure

- Chemical Name: 12H-Phthaloperin-12-one
- Molecular Formula:  $C_{18}H_{10}N_2O$
- Molecular Weight: 270.29 g/mol
- CAS Number: 6925-69-5, 61969-47-9
- C.I. Number: 564100

## Physicochemical and Spectroscopic Properties

**Solvent Orange 60** is a yellowish-orange powder. It is insoluble in water but slightly soluble in several organic solvents.

| Property                      | Value   | Reference |
|-------------------------------|---|-----------|
| Physical Appearance           | Yellowish-orange powder                       |           |
| Melting Point                 | 228-230 °C                                    |           |
| Density                       | 1.404 g/cm <sup>3</sup>                       |           |
| Solubility in Acetone         | 2 g/L at 20 °C                                |           |
| Solubility in Butyl Acetate   | 2.5 g/L at 20 °C                              |           |
| Solubility in Methylbenzene   | 5 g/L at 20 °C                                |           |
| Solubility in Dichloromethane | 10 g/L at 20 °C                               |           |
| Solubility in Ethyl Alcohol   | 0.8 g/L at 20 °C                              |           |
| Heat Resistance in PS         | Up to 300 °C                                  |           |
| Light Fastness (in PS)        | 8 (on a scale of 1 to 8, where 8 is superior) |           |

## Analytical Characterization

Standard analytical techniques are used to identify and characterize **Solvent Orange 60**. While detailed experimental protocols for the pure substance are not extensively published in academic literature, methods for its detection in consumer products have been described.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a common method for the separation and quantification of **Solvent Orange 60** in complex matrices. A typical setup would involve a C18 column with a gradient elution using a mixture of acetonitrile and water.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are used to elucidate the chemical structure of **Solvent Orange 60**. The spectra would confirm the presence of the aromatic protons and carbons of the phthaloperinone core.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **Solvent Orange 60**, confirming its identity. Gas chromatography-mass spectrometry (GC-MS) has been used to confirm the presence of **Solvent Orange 60** in materials like eyeglass earpieces.

## Biological Activity and Toxicological Profile

The primary biological effect of **Solvent Orange 60** documented in the scientific literature is its capacity to induce allergic contact dermatitis (ACD), a Type IV delayed-type hypersensitivity reaction.

### Allergic Contact Dermatitis Signaling Pathway

**Solvent Orange 60** acts as a hapten, a small molecule that becomes immunogenic only after binding to a carrier protein in the skin. The subsequent immune response involves a complex cascade of cellular and molecular events.

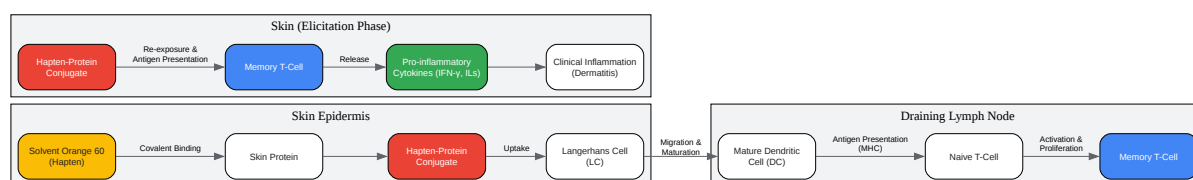
#### Sensitization Phase:

- **Hapten Penetration and Protein Binding:** Upon skin contact, the small, lipophilic **Solvent Orange 60** molecule penetrates the stratum corneum. In the epidermis, it covalently binds to endogenous skin proteins, forming a hapten-protein conjugate. This modified protein is now recognized as foreign by the immune system.
- **Langerhans Cell Activation:** Langerhans cells (LCs), the resident antigen-presenting cells of the epidermis, recognize and internalize the hapten-protein conjugate.
- **Migration and Maturation:** Activated LCs migrate from the epidermis to the draining lymph nodes. During this migration, they mature into dendritic cells (DCs).
- **T-Cell Priming:** In the lymph nodes, the mature DCs present the haptenated peptide to naive T-cells via the Major Histocompatibility Complex (MHC). This interaction, along with co-stimulatory signals, leads to the activation and proliferation of hapten-specific CD4+ (T-helper) and CD8+ (cytotoxic) T-cells.

#### Elicitation Phase:

- **Re-exposure and Antigen Presentation:** Upon subsequent exposure to **Solvent Orange 60**, the hapten-protein conjugates are again formed and presented by LCs and other antigen-presenting cells in the skin.

- **T-Cell Recruitment and Activation:** Previously sensitized, hapten-specific memory T-cells are recruited to the site of exposure.
- **Inflammatory Cascade:** Activated T-helper cells release pro-inflammatory cytokines such as interferon-gamma (IFN- $\gamma$ ) and various interleukins (e.g., IL-1 $\beta$ , IL-17, IL-18). These cytokines amplify the inflammatory response by recruiting other immune cells like macrophages and neutrophils. Cytotoxic T-cells can directly induce apoptosis in hapten-presenting skin cells. This cellular influx and cytokine release lead to the clinical manifestations of ACD, including erythema, edema, and vesiculation.



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Figure 1: Signaling pathway of **Solvent Orange 60**-induced allergic contact dermatitis.

## Relevance to Drug Development

While **Solvent Orange 60** itself has no direct therapeutic applications, the broader class of perinone compounds and the principles of dye chemistry have relevance in drug discovery and development.

## Perinone Derivatives in Biomedical Research

The rigid, planar, and electron-deficient structure of the perinone core makes it an interesting scaffold for medicinal chemistry. While research is not extensive, some studies have explored the biological activities of perinone derivatives. For instance, certain perinone compounds have

been investigated for their potential in photodynamic therapy (PDT), where a photosensitizer is activated by light to produce reactive oxygen species that can kill cancer cells. The chromophoric nature of the perinone structure is a key feature in this context. Additionally, the cytotoxicity of some novel perinone derivatives has been evaluated against various cancer cell lines, suggesting that this chemical class may hold potential for the development of new anticancer agents.

## Dyes as a Historical Source of Drug Leads

Historically, the synthetic dye industry has been a fertile ground for the discovery of new drugs. The selective staining of certain tissues or microorganisms by dyes led to the concept of selective toxicity, a cornerstone of modern chemotherapy. For example, the antibacterial properties of sulfonamide drugs were discovered through research on sulfanilamide, a derivative of an azo dye. The structural motifs found in dyes, including heterocyclic ring systems like the one in **Solvent Orange 60**, are prevalent in many pharmacologically active molecules. Therefore, understanding the synthesis and biological interactions of compounds like **Solvent Orange 60** can provide valuable insights for the design of new therapeutic agents.

## Conclusion

**Solvent Orange 60** is a perinone dye with a history rooted in the early 20th-century expansion of the synthetic dye industry. Its primary application is in the coloration of plastics, where its heat and light stability are advantageous. The main biological characteristic of concern is its potential to act as a potent contact allergen, inducing a Type IV hypersensitivity reaction. The molecular mechanisms underlying this allergic response are well-understood in the context of hapten immunology. While **Solvent Orange 60** itself is not used in medicine, its chemical class, the perinones, offers a structural scaffold that has been explored for potential biomedical applications, including photodynamic therapy and cancer chemotherapy. This guide provides a foundational understanding of **Solvent Orange 60** for researchers in chemistry, toxicology, and drug development, highlighting the intersection of industrial chemistry and biological activity.

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- To cite this document: BenchChem. [The Discovery and Development of Solvent Orange 60: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427802#historical-development-and-discovery-of-solvent-orange-60]

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)